

# 4-Allyloxybenzaldehyde CAS number 40663-68-1

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## Compound of Interest

Compound Name: 4-Allyloxybenzaldehyde

Cat. No.: B1266427

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An In-depth Technical Guide to **4-Allyloxybenzaldehyde** CAS Number: 40663-68-1

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Allyloxybenzaldehyde**, a versatile organic compound with significant applications in organic synthesis, pharmaceutical research, and the fragrance industry. This document details its physicochemical properties, synthesis protocols, key reactions, and safety information, presented for a technical audience.

## Physicochemical Properties

**4-Allyloxybenzaldehyde** is an organic compound featuring a benzaldehyde structure with an allyloxy group substituted at the para position.<sup>[1][2]</sup> This bifunctional molecule, possessing both a reactive aldehyde and an allyl ether group, serves as a valuable building block in synthetic chemistry.<sup>[1]</sup> It typically appears as a colorless to light yellow, viscous liquid with a distinct aromatic odor.<sup>[2][3]</sup>

Table 1: Physicochemical Data for **4-Allyloxybenzaldehyde**

Property	Value	Reference
CAS Number	40663-68-1	[2]
Molecular Formula	C <sub>10</sub> H <sub>10</sub> O <sub>2</sub>	[1][2]
Molecular Weight	162.19 g/mol	[1]
Appearance	Colorless to light yellow viscous liquid	[2][3]
Boiling Point	150-152 °C at 18 mmHg	[3][4]
Density	1.058 g/mL at 25 °C	[3][4]
Refractive Index (n <sub>D</sub> <sup>20</sup> )	1.568	[4]
Solubility	Soluble in organic solvents like ethanol and ether; limited solubility in water.	[2]
Flash Point	>110 °C (>230 °F)	[3]

## Synthesis

The most common method for synthesizing **4-Allyloxybenzaldehyde** is via the Williamson ether synthesis. This reaction involves the allylation of 4-hydroxybenzaldehyde.[5]

## Experimental Protocol: Synthesis of 4-Allyloxybenzaldehyde

Objective: To synthesize **4-Allyloxybenzaldehyde** from 4-hydroxybenzaldehyde and allyl bromide.

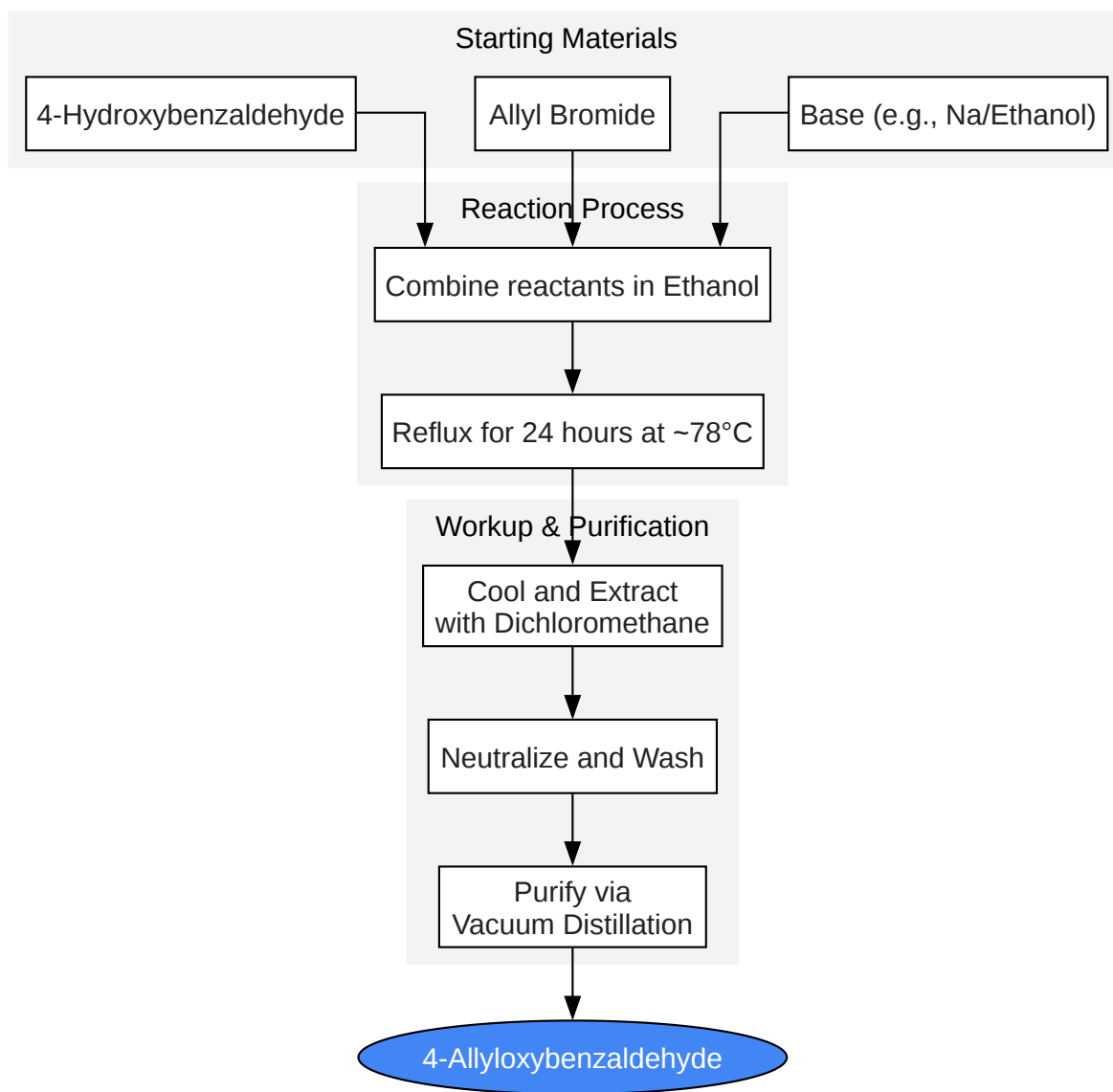
Materials:

- 4-hydroxybenzaldehyde
- Allyl bromide
- Sodium metal or a suitable base (e.g., potassium carbonate)

- Anhydrous ethanol
- Dichloromethane (for extraction)
- Sodium hydroxide solution (for neutralization)

Procedure:

- A mixture of 4-hydroxybenzaldehyde (1 equivalent) and a base is prepared in anhydrous ethanol in a round-bottom flask.[\[5\]](#)
- Allyl bromide (typically in excess, e.g., 3 equivalents) is added to the mixture.[\[5\]](#)
- The reaction mixture is heated to reflux (approximately 78 °C for ethanol) and maintained for about 24 hours.[\[1\]](#)[\[5\]](#)
- Upon completion, the mixture is cooled to room temperature.[\[1\]](#)
- The solvent is typically removed under reduced pressure.
- The residue is partitioned between water and an organic solvent like dichloromethane. The organic layer is washed, neutralized (e.g., with a dilute NaOH solution), and dried.[\[1\]](#)
- The crude product is purified, often by vacuum distillation, to yield **4-Allyloxybenzaldehyde** as a light yellow liquid.[\[5\]](#) Yields of around 85-89% have been reported.[\[5\]](#)



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*Synthesis workflow for **4-Allyloxybenzaldehyde**.*

## Spectroscopic Data

Characterization of **4-Allyloxybenzaldehyde** is typically performed using standard spectroscopic methods.

Table 2: Spectroscopic Data for **4-Allyloxybenzaldehyde**

Technique	Observed Features
<sup>1</sup> H NMR	Signals corresponding to aldehydic (9-10 ppm, singlet), aromatic (6.5-8.5 ppm), vinyl, and allylic protons are expected.[6]
<sup>13</sup> C NMR	Peaks for carbonyl carbon, aromatic carbons, and carbons of the allyloxy group would be present.
IR Spectroscopy	Characteristic absorption bands include: a C=O stretch for the aldehyde (~1700 cm <sup>-1</sup> ), C-H stretches for the aldehyde (~2830-2695 cm <sup>-1</sup> ), aromatic C-H stretches (~3100-3000 cm <sup>-1</sup> ), and C-O-C ether linkage bands (~1002 cm <sup>-1</sup> ).[5][6]
Mass Spectrometry	The molecular ion peak [M <sup>+</sup> ] is observed at m/z = 162, corresponding to the molecular mass of the compound.[5]

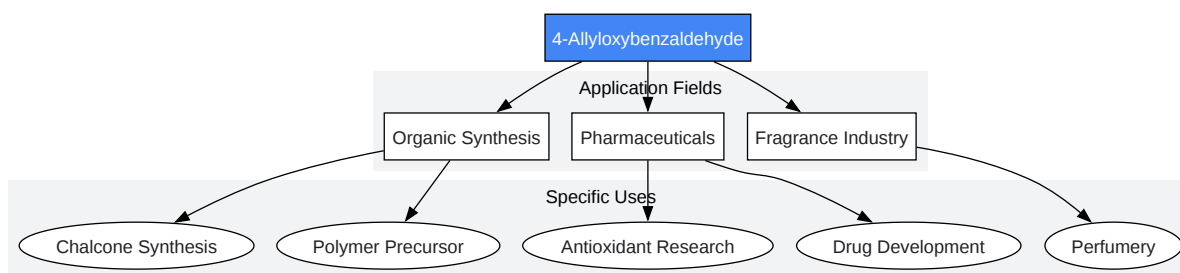
## Applications and Reactions

The dual functionality of **4-Allyloxybenzaldehyde** makes it a valuable intermediate in various synthetic pathways.

Key Applications:

- **Organic Synthesis:** It is a precursor for synthesizing more complex molecules, such as polymers and functional materials.[1] A notable use is in the synthesis of chalcones, which are known for their diverse biological activities.[1]
- **Pharmaceutical Research:** The compound serves as a starting material for developing new pharmaceutical agents.[1] Its derivatives have been investigated for their antioxidant properties, attributed to their ability to scavenge free radicals.[1][5]

- Flavor and Fragrance Industry: Due to its aromatic nature, it is used in the formulation of perfumes and flavoring agents.[1]

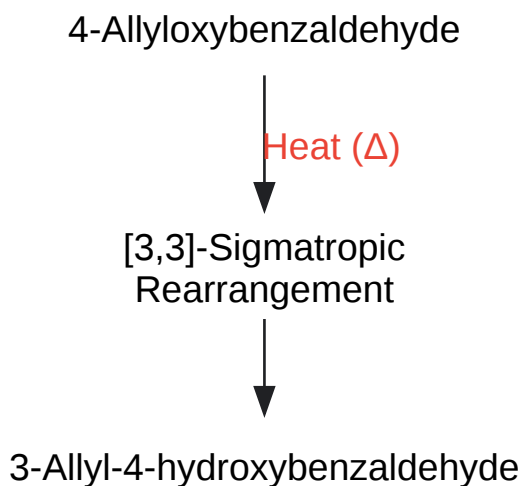


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*Applications of 4-Allyloxybenzaldehyde.*

## Claisen Rearrangement

The allyl ether group can undergo a thermal or acid-catalyzed Claisen rearrangement. This reaction is a powerful tool in organic synthesis for forming a C-C bond, converting the ether into an ortho-allyl phenol. In this case, **4-allyloxybenzaldehyde** rearranges to form 3-allyl-4-hydroxybenzaldehyde.



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*Claisen rearrangement of 4-Allyloxybenzaldehyde.*

## Safety and Handling

**4-Allyloxybenzaldehyde** is classified as an irritant and requires careful handling to avoid exposure.

Table 3: GHS Hazard and Precautionary Statements

Category	Code	Statement
Hazard	H315	Causes skin irritation.[7][8]
H319	Causes serious eye irritation. [7][8]	
H317	May cause an allergic skin reaction.[8]	
Precautionary	P280	Wear protective gloves/protective clothing/eye protection/face protection.[7]
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.[7]	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[7]	
P501	Dispose of contents/container to an approved waste disposal plant.[9]	

#### Handling Recommendations:

- Engineering Controls: Work in a well-ventilated area, preferably in a fume hood, to minimize inhalation of vapors.[7]
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Chemical safety goggles (compliant with EN 166) are required.[7]
  - Hand Protection: Wear suitable chemical-resistant gloves.[7]
  - Skin and Body Protection: A lab coat and appropriate protective clothing should be worn to prevent skin contact.[7]



- First Aid Measures:
  - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes. Seek medical attention.[9]
  - Skin Contact: Wash off immediately with soap and plenty of water. If irritation or a rash occurs, seek medical advice.[9]
  - Ingestion: Rinse mouth with water and seek immediate medical attention.[9]
- Storage: Store in a cool, well-ventilated place.[9] The compound may be air-sensitive.[9]

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